

## Essential Safety and Operational Guide for Handling Propanal, Oxime

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Compound of Interest		
Compound Name:	Propanal, oxime	
Cat. No.:	B1634360	Get Quote

This guide provides immediate safety, handling, and disposal protocols for **Propanal, oxime**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting.

#### **GHS Hazard Classification**

**Propanal, oxime** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazards:

- Skin corrosion/irritation (Category 2): Causes skin irritation.[1]
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[1]
- Skin sensitization (Category 1): May cause an allergic skin reaction.[1]
- Specific target organ toxicity single exposure (Category 3), Respiratory tract irritation: May cause respiratory irritation.[1]

### **Quantitative Safety Data**

While specific occupational exposure limits (OELs) for **Propanal, oxime** have not been established by major regulatory bodies, data for the related compound, Propanal, is provided below for reference. It is crucial to handle **Propanal, oxime** with a high degree of caution, assuming its potential toxicity is similar to or greater than that of Propanal.



Parameter	Value	Agency
Occupational Exposure Limits (OELs) for Propanal		
Permissible Exposure Limit (PEL) - Time-Weighted Average (TWA)	20 ppm	OSHA[2]
Recommended Exposure Limit (REL) - Time-Weighted Average (TWA)	20 ppm	NIOSH
Threshold Limit Value (TLV) - Time-Weighted Average (TWA)	20 ppm	ACGIH[2]

Note: The user should treat **Propanal, oxime** with care and adhere to the most stringent safety protocols due to the absence of specific OELs.

# Operational and Disposal Plans Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **Propanal**, **oxime**. The following PPE should be worn at all times:

- Eye and Face Protection: Chemical safety goggles are required. A face shield should be worn in situations with a higher risk of splashing.
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, are essential.
   Gloves should be inspected before each use and disposed of after handling the compound.
- Skin and Body Protection: A laboratory coat, long pants, and closed-toe shoes are required.
   For procedures with a higher risk of exposure, a chemical-resistant apron or suit is recommended.
- Respiratory Protection: All work with **Propanal, oxime** should be conducted in a certified
  chemical fume hood. If there is a risk of inhalation exposure outside of a fume hood, a
  NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.



# Step-by-Step Handling Protocol: Synthesis of an Oxime (Representative Procedure)

This protocol details a general procedure for the synthesis of an oxime from an aldehyde, which is a common application for reagents like hydroxylamine and serves as a representative workflow for handling **Propanal, oxime**.

#### 1. Reaction Setup:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve the aldehyde (1.0 mmol) and hydroxylamine hydrochloride (1.2 mmol) in ethanol (10 mL).
- To this solution, add pyridine (2.0 mmol).
- Attach a reflux condenser to the flask.

#### 2. Reaction Execution:

- Heat the reaction mixture to reflux and maintain for 1-4 hours.
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC).

#### 3. Work-up and Purification:

- Once the reaction is complete, allow the mixture to cool to room temperature.
- Remove the ethanol using a rotary evaporator.
- Add deionized water (20 mL) to the residue.
- Extract the product with ethyl acetate (3 x 20 mL).
- Combine the organic layers and wash with 1 M hydrochloric acid (2 x 15 mL) to remove pyridine, followed by a wash with deionized water (20 mL).[3]
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude oxime.[3]
- The crude product can be further purified by recrystallization or column chromatography.

## **Disposal Plan**

All waste materials containing **Propanal**, **oxime** must be treated as hazardous waste.

 Liquid Waste: Collect all liquid waste, including reaction residues and solvent washes, in a clearly labeled, sealed, and appropriate hazardous waste container.



- Solid Waste: Contaminated solid waste, such as gloves, filter paper, and paper towels, should be collected in a designated and labeled solid hazardous waste container.
- Disposal: Arrange for the disposal of all hazardous waste through a licensed and certified hazardous waste disposal company. Do not dispose of **Propanal**, oxime down the drain or in regular trash.

## **Visual Safety and Workflow Diagrams**

To further clarify the procedural steps and safety requirements, the following diagrams have been generated.

Goggles/
Face Shield

Resistant Gloves

Propanal, oxime Handling

Lab Coat/
Apron

Fume Hood/

Personal Protective Equipment

Eye Protection

Body Protection

Body Protection

Figure 1: Mandatory Personal Protective Equipment

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Respirator

Figure 1: Mandatory Personal Protective Equipment

Respiratory Protection



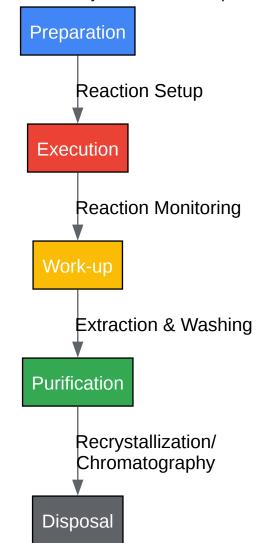


Figure 2: Laboratory Workflow for Propanal, Oxime

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Figure 2: Laboratory Workflow for Propanal, Oxime

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### References

• 1. Propionaldehyde oxime | C3H7NO | CID 641641 - PubChem [pubchem.ncbi.nlm.nih.gov]







- 2. PROPIONALDEHYDE | Occupational Safety and Health Administration [osha.gov]
- 3. benchchem.com [benchchem.com]
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